

# Angelicolide and its Class of Coumarins: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Angelicolide

Cat. No.: B149960

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## Abstract

**Angelicolide**, a notable member of the coumarin class of phytochemicals, has garnered scientific interest for its potential therapeutic applications. This technical guide provides a comprehensive overview of **angelicolide**, including its physicochemical properties and its place within the broader category of coumarins derived from the *Angelica* genus. While specific quantitative data on the biological activity of **angelicolide** remains to be fully elucidated in publicly available literature, this document synthesizes the current knowledge on closely related coumarins, offering insights into its probable anti-inflammatory mechanisms. Detailed experimental protocols for the isolation of analogous compounds and relevant analytical techniques are presented to facilitate further research. Furthermore, this guide illustrates the key signaling pathways potentially modulated by this class of compounds.

## Introduction

Coumarins are a diverse class of benzopyrone secondary metabolites ubiquitously found in the plant kingdom, with the *Angelica* species being a particularly rich source<sup>[1][2]</sup>. These compounds are renowned for a wide spectrum of pharmacological activities, including anti-inflammatory, anticoagulant, and anticancer properties<sup>[1]</sup>. **Angelicolide**, a specific coumarin with the chemical formula  $C_{24}H_{28}O_4$  and a molecular weight of 380.484 g/mol, is found within this genus<sup>[3]</sup>. This guide aims to provide researchers, scientists, and drug development professionals with a detailed technical resource on **angelicolide** and its associated class of coumarins. Given the current scarcity of specific data for **angelicolide**, this document

leverages information from structurally similar coumarins isolated from *Angelica* species to provide a foundational understanding.

## Physicochemical Properties of Angelicolide

A summary of the known physicochemical properties of **angelicolide** is presented in Table 1.

Property	Value	Reference
Chemical Formula	C24H28O4	[3]
Molecular Weight	380.484 g/mol	[3]
CAS Number	90826-58-7	[3]
Class	Coumarin	[3]

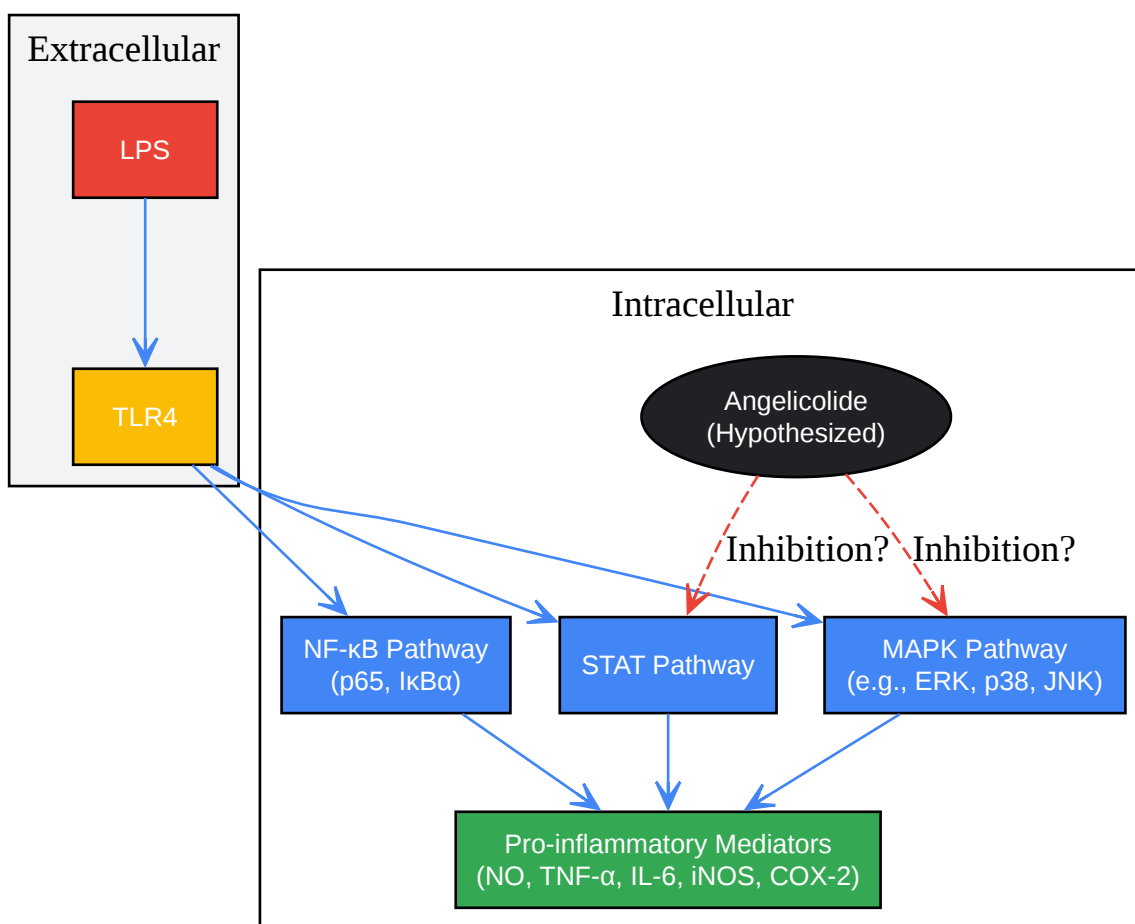
## Biological Activity of Related Coumarins from Angelica Species

While specific inhibitory concentrations (IC50) for **angelicolide**'s anti-inflammatory activity are not readily available in the current literature, studies on other coumarins isolated from *Angelica* species provide valuable insights into the potential bioactivity of this class of compounds. A key indicator of anti-inflammatory potential is the inhibition of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophages. The IC50 values for NO inhibition by several coumarins from *Angelica furcijuga* are detailed in Table 2.

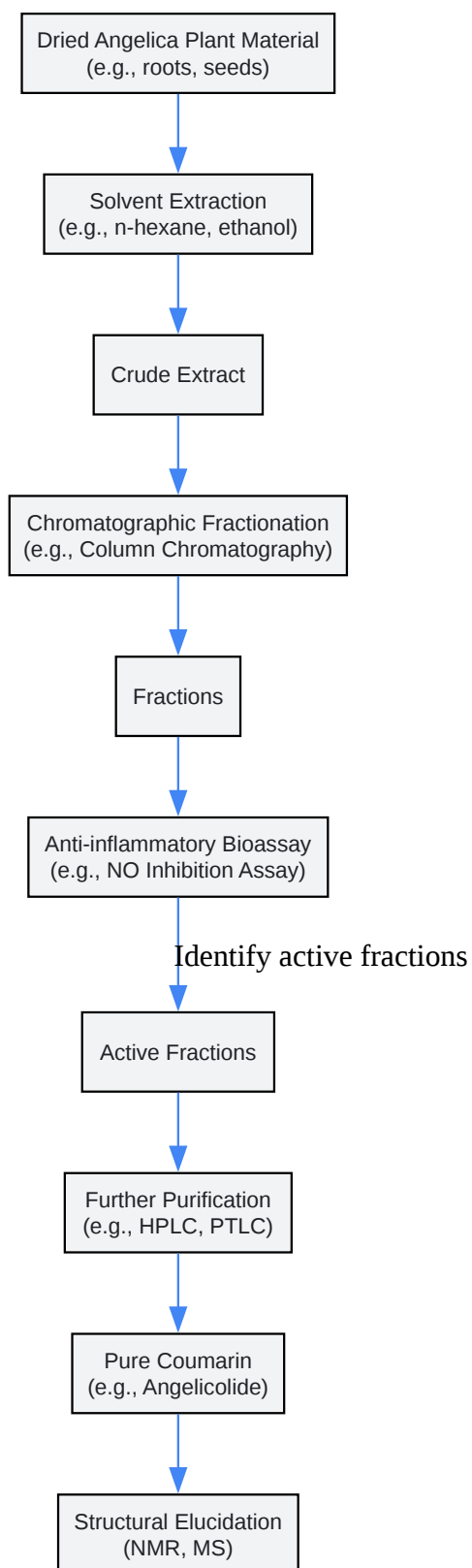
Compound	IC50 (μM) for NO Inhibition	Botanical Source	Reference
Isopteryxin	8.8	<i>Angelica furcijuga</i>	[4]
Isoepoxypteryxin	53	<i>Angelica furcijuga</i>	[4]
(S)-(-)-Oxypeucedanin	57	<i>Angelica furcijuga</i>	[4]
Imperatorin	60	<i>Angelica furcijuga</i>	[4]
3'-Angeloyl-cis-khellactone	82	<i>Angelica furcijuga</i>	[4]

## Potential Signaling Pathways

The anti-inflammatory effects of coumarins are often attributed to their modulation of key signaling pathways involved in the inflammatory response. While the specific pathways affected by **angelicolide** are yet to be determined, research on related compounds from the *Angelica* genus suggests potential involvement of the Mitogen-Activated Protein Kinase (MAPK) and Signal Transducer and Activator of Transcription (STAT) pathways. Conversely, some related compounds have been shown not to act via the canonical Nuclear Factor-kappa B (NF- $\kappa$ B) pathway.



Hypothesized Anti-Inflammatory Signaling Pathways for Angelicolide



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